

# Personal protective equipment for handling BI-4394

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## Compound of Interest

Compound Name: BI-4394

Cat. No.: B15573981

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## Essential Safety and Handling Guide for BI-4394

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **BI-4394**, a potent and selective MMP-13 inhibitor.

This document provides critical safety and logistical information for the handling of **BI-4394** (also known as MMP13-IN-3). Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of your research. **BI-4394** is a potent inhibitor of matrix metalloproteinase-13 (MMP-13) and is intended for research use only.<sup>[1]</sup> It is not for human or veterinary use.

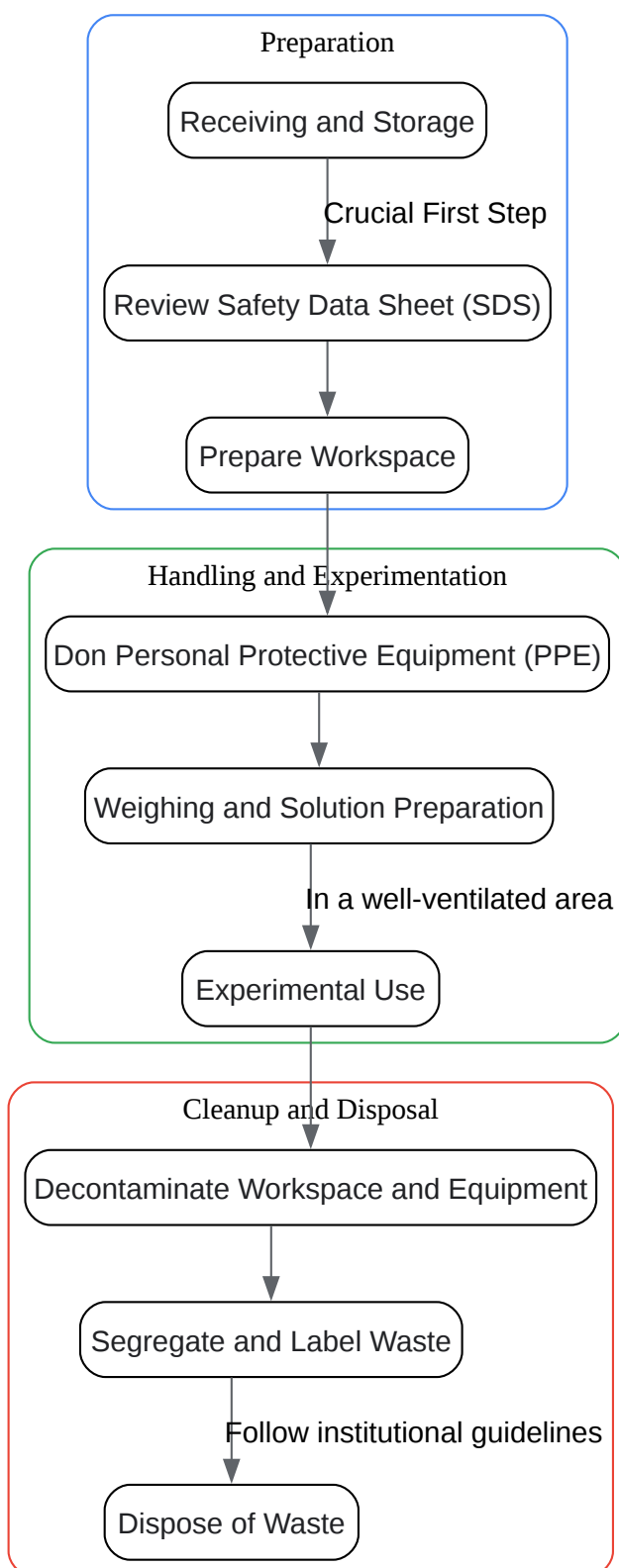
## Personal Protective Equipment (PPE)

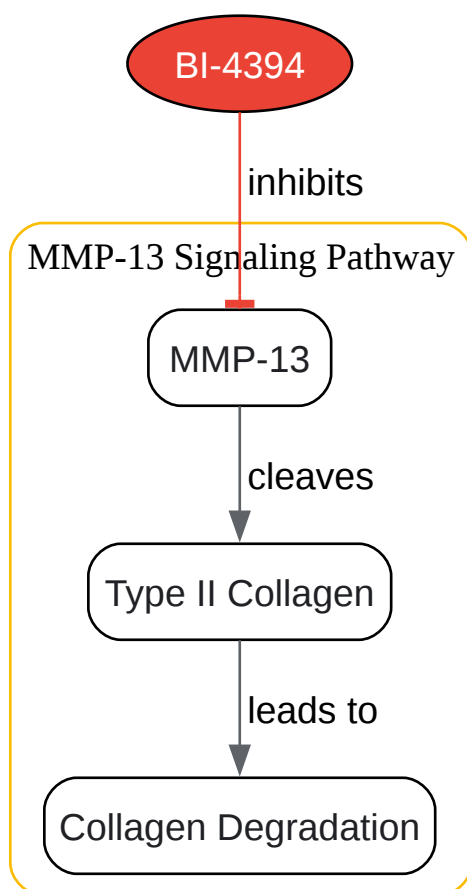
A multi-layered approach to personal protective equipment is mandatory when handling **BI-4394** to minimize exposure risk. The following table summarizes the required PPE.

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles or safety glasses with side shields.	Protects eyes from accidental splashes of BI-4394 solutions.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact with the compound. Regularly inspect gloves for any signs of degradation or puncture.
Body Protection	Laboratory coat.	Provides a barrier against spills and contamination of personal clothing.
Respiratory Protection	Not typically required when handling small quantities in a well-ventilated area. Use a NIOSH-approved respirator if engineering controls are insufficient or if handling bulk quantities.	Minimizes the risk of inhaling airborne particles, especially when handling the solid form of the compound.

## Operational Plan: A Step-by-Step Workflow for Safe Handling

The following workflow outlines the key procedural steps for the safe handling of **BI-4394** from receipt to disposal.





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## References

- 1. medchemexpress.com [medchemexpress.com]
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